

Application Notes and Protocols for GSK3735967: A Selective DNMT1 Inhibitor

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Compound of Interest

Compound Name: GSK3735967

Cat. No.: B15568910

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These application notes provide a comprehensive overview and detailed experimental protocols for the use of **GSK3735967**, a potent and selective non-nucleoside inhibitor of DNA methyltransferase 1 (DNMT1). **GSK3735967** offers a powerful tool for studying the role of DNA methylation in various biological processes, particularly in the context of cancer research and drug development.

Introduction

GSK3735967 is a highly selective, reversible inhibitor of DNMT1 with an IC₅₀ of 40 nM[1][2]. It functions by competing with the active-site loop of DNMT1 for binding to hemi-methylated DNA, thereby preventing the maintenance of DNA methylation patterns during cell replication. This leads to passive demethylation of the genome, reactivation of silenced tumor suppressor genes, and subsequent inhibition of cancer cell growth[3][4][5]. A closely related compound, GSK3685032, with a similar structure and an IC₅₀ of 36 nM for DNMT1, has been extensively characterized and demonstrates potent anti-tumor activity with improved tolerability compared to traditional nucleoside analog DNMT inhibitors like decitabine. These notes will draw upon the principles and methodologies established for these selective DNMT1 inhibitors.

Data Presentation

Table 1: In Vitro Anti-proliferative Activity of a Selective DNMT1 Inhibitor (GSK3685032) in Hematological Cancer Cell Lines

The following table summarizes the 50% growth inhibition (gIC50) values for GSK3685032 in a panel of human hematological cancer cell lines after a 6-day treatment period.

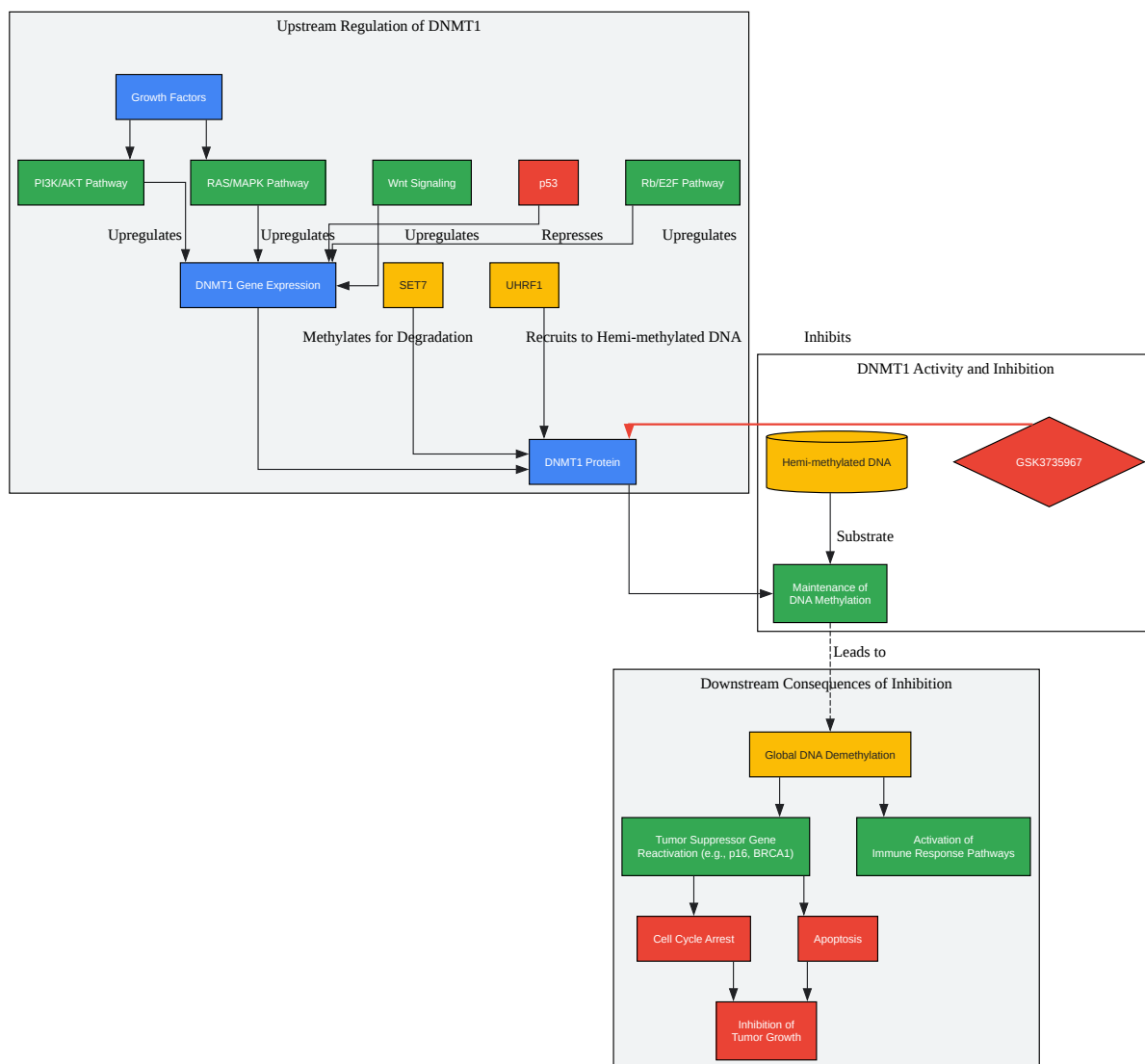
Cell Line	Cancer Type	gIC50 (μM)
MV4-11	Acute Myeloid Leukemia	0.4
Kasumi-1	Acute Myeloid Leukemia	Data not available in provided search results
SKM-1	Acute Myeloid Leukemia	Data not available in provided search results
A Panel of 51 Hematologic Cancer Cell Lines	Various	Median gIC50 of 0.64

Data compiled from publicly available information on GSK3685032, a close analog of **GSK3735967**.

Signaling Pathways

DNMT1 Regulation and Downstream Effects of Inhibition

The activity and expression of DNMT1 are tightly regulated by various signaling pathways, and its inhibition by **GSK3735967** has profound effects on gene expression and cellular processes.





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References

- 1. GSK3735967 | DNMT1 inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. selleckchem.com [selleckchem.com]
- 5. researchgate.net [researchgate.net]
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